

Application Notes and Protocols for YH-306 in Cell-Based Assays

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Compound of Interest

Compound Name: YH-306

Cat. No.: B10831111

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Introduction

YH-306 is a novel small molecule inhibitor of Focal Adhesion Kinase (FAK), a non-receptor tyrosine kinase that plays a pivotal role in cell adhesion, migration, proliferation, and survival.^[1] Dysregulation of the FAK signaling pathway is implicated in the progression and metastasis of various cancers, including colorectal cancer.^[1] **YH-306** has been shown to suppress colorectal tumor growth and metastasis by blocking the activation of FAK and its downstream signaling pathways.^[1] These application notes provide detailed protocols for the solubilization of **YH-306** and its application in cell-based assays to study its biological effects.

YH-306: Quantitative Data

Parameter	Value	Reference
Molecular Formula	C ₁₉ H ₁₈ N ₂ O ₂	^[1]
Molecular Weight	306.36 g/mol	^[1]
Purity	>98%	
Solubility	Soluble in DMSO and Ethanol	
Recommended Solvent for Stock Solutions	Dimethyl Sulfoxide (DMSO)	

Experimental Protocols

Preparation of YH-306 Stock Solutions

This protocol describes the preparation of a 10 mM stock solution of **YH-306** in DMSO.

Materials:

- **YH-306** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- **Aseptic Technique:** Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- **Weighing YH-306:** Carefully weigh the desired amount of **YH-306** powder. For a 10 mM stock solution, you will need 3.0636 mg of **YH-306** for 1 mL of DMSO.
- **Solubilization:** Add the weighed **YH-306** to a sterile microcentrifuge tube. Add the appropriate volume of anhydrous DMSO to achieve the desired concentration.
- **Dissolution:** Vortex the solution thoroughly until the **YH-306** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Table 1: Preparation of **YH-306** Stock Solutions in DMSO

Desired Stock Concentration (mM)	Mass of YH-306 for 1 mL DMSO (mg)
1	0.306
5	1.532
10	3.064
20	6.127
50	15.318

Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the **YH-306** stock solution to the final working concentration in cell culture medium.

Materials:

- 10 mM **YH-306** stock solution in DMSO
- Complete cell culture medium (appropriate for the cell line being used)
- Sterile tubes for dilution
- Calibrated pipettes

Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the 10 mM **YH-306** stock solution at room temperature.
- Serial Dilution: Perform a serial dilution of the stock solution in complete cell culture medium to achieve the desired final concentration. For example, to prepare a 50 μ M working solution, you can add 5 μ L of the 10 mM stock solution to 995 μ L of cell culture medium.
- Vehicle Control: Prepare a vehicle control using the same final concentration of DMSO as in the **YH-306** working solutions. This is crucial to distinguish the effects of the compound from those of the solvent.

- Immediate Use: Use the prepared working solutions immediately for treating cells. Do not store diluted solutions.

General Protocol for Cell-Based Assays (e.g., Proliferation, Migration)

This protocol provides a general workflow for treating cells with **YH-306**. Specific parameters such as cell seeding density and incubation time should be optimized for each cell line and assay.

Materials:

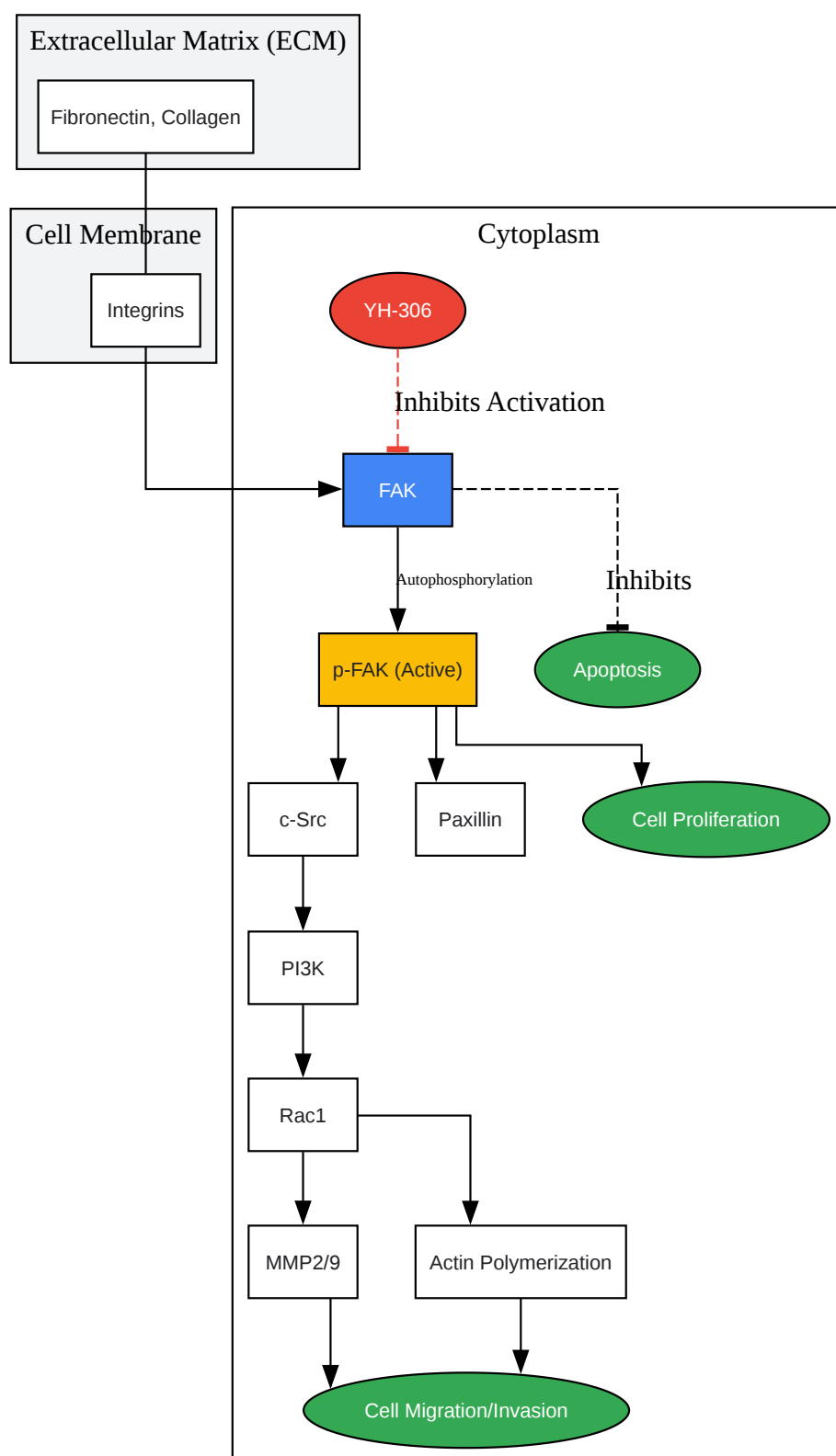
- Cultured cells of interest (e.g., colorectal cancer cell lines like HT-29 or HCT116)
- Complete cell culture medium
- Multi-well plates (e.g., 96-well, 24-well, or 6-well plates)
- **YH-306** working solutions and vehicle control
- Incubator (37°C, 5% CO₂)

Procedure:

- Cell Seeding: Seed the cells in the appropriate multi-well plates at a density that allows for optimal growth during the experiment. Allow the cells to adhere and enter the exponential growth phase (typically 24 hours).
- Treatment: Remove the existing cell culture medium and replace it with fresh medium containing the desired concentrations of **YH-306** or the vehicle control.
- Incubation: Incubate the cells for the desired period (e.g., 24, 48, or 72 hours), depending on the specific assay.
- Analysis: Following incubation, perform the desired downstream analysis, such as cell viability assays (e.g., MTT, CellTiter-Glo), migration assays (e.g., wound healing, transwell), or invasion assays.

YH-306 Signaling Pathway

The following diagram illustrates the proposed mechanism of action of **YH-306** in inhibiting the FAK signaling pathway and its downstream effectors.

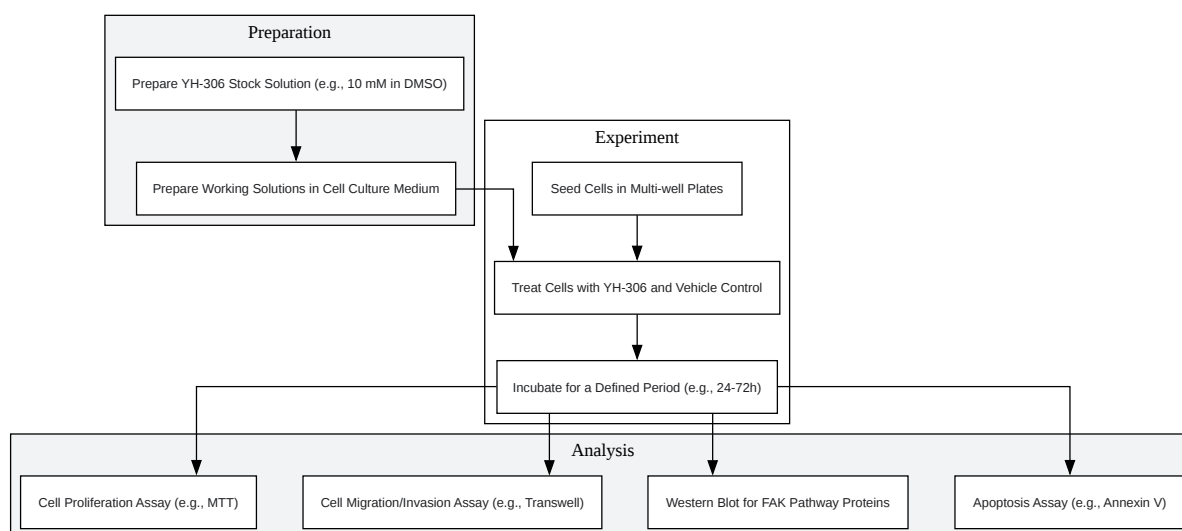


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Caption: **YH-306** inhibits the activation of the FAK signaling pathway.

Experimental Workflow

The following diagram outlines the general workflow for investigating the effects of **YH-306** in cell-based assays.



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Caption: Workflow for studying the cellular effects of **YH-306**.

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References

- 1. axonmedchem.com [axonmedchem.com]
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